

rubidium dihydrogen phosphate crystal structure analysis

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Compound of Interest

Compound Name: RUBIDIUM DIHYDROGEN
PHOSPHATE

CAS No.: 13774-16-8

Cat. No.: B576540

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Structural Dynamics and Crystallographic Characterization of **Rubidium Dihydrogen Phosphate** (

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Introduction: The Strategic Importance of RDP

Rubidium Dihydrogen Phosphate (RDP) stands as a cornerstone material in the KDP (

) family, renowned not merely for its non-linear optical (NLO) properties but as a model system for hydrogen-bonded ferroelectrics. For researchers in materials science and drug development, RDP offers a masterclass in polymorphism driven by proton dynamics—a phenomenon directly transferable to the analysis of active pharmaceutical ingredients (APIs) where hydrogen bond networks dictate stability and bioavailability.

This guide moves beyond basic characterization, focusing on the causal link between synthesis conditions, proton ordering, and the resulting crystallographic symmetry breaking.[1]

Crystallographic Framework

RDP undergoes a classic order-disorder phase transition at its Curie temperature (

K). This transition is not a simple lattice distortion but a quantum-mechanical "freezing" of protons within the O-H...O bonds.

Phase Comparison Data

Feature	Paraelectric Phase (High T)	Ferroelectric Phase (Low T)
Temperature Range	ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted"> K (Room Temp)	K
Crystal System	Tetragonal	Orthorhombic
Space Group	(No. 122)	(No.[1] 43)
Lattice Parameters	Å Å	(Splitting occurs) contracts slightly
Proton Status	Disordered (Tunneling between sites)	Ordered (Frozen in off-center sites)
Symmetry Element	axis present	axis lost (Polar axis emerges)

“

Critical Insight for Analysts: In the tetragonal phase, the protons appear "centered" in X-ray diffraction due to time-averaging of their tunneling between two potential wells. Only Neutron Diffraction can resolve the split-site probability density that confirms the disorder.

Synthesis Protocol: Controlled Slow Evaporation

To obtain single crystals suitable for high-resolution structural analysis (low mosaic spread), we utilize a self-validating slow evaporation method.^[1] This protocol minimizes solvent inclusion and strain.

Experimental Workflow

- Precursor Purification:
 - React

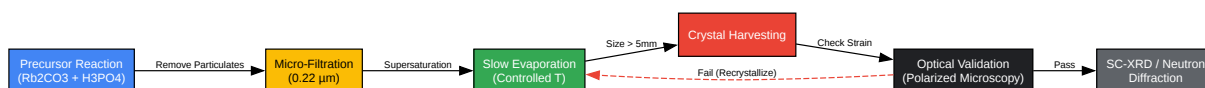
(99.9%) with

(85%) in a 1:2 molar ratio.
 - Reaction:
 - Checkpoint: Ensure pH is maintained near 4.5 to prevent polymerization of phosphates.
- Supersaturation & Growth:
 - Prepare a saturated solution at 35°C.
 - Filter through a 0.22

m membrane (critical for removing nucleation sites that cause polycrystallinity).
 - Place in a constant temperature bath with a controlled cooling ramp of 0.1°C/day or evaporation at constant T.
- Harvesting:
 - Crystals are harvested when they reach approx.

mm.
 - Validation: Inspect under polarized light. A "Maltese Cross" extinction pattern indicates strain; sharp extinction indicates high quality.

Visualized Growth & Characterization Workflow



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Figure 1: Step-by-step workflow from chemical synthesis to structural validation.

Analytical Deep Dive: The Hydrogen Bond Network

This section bridges inorganic crystallography with pharmaceutical science. In RDP, the tetrahedra are linked by O-H...O hydrogen bonds.

The Isotope Effect (Deuteration)

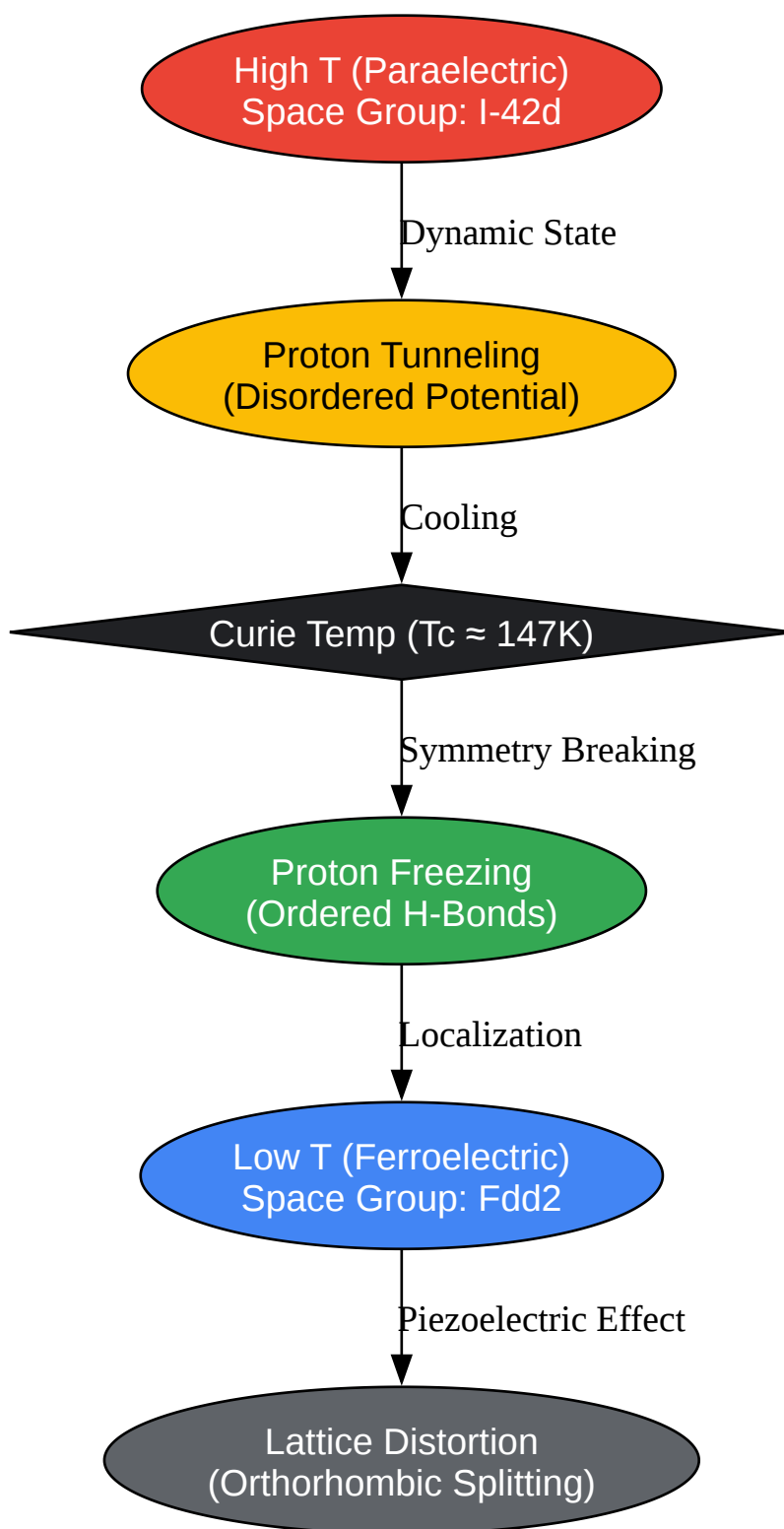
Replacing Hydrogen with Deuterium (

) shifts the

significantly (often by >70K).

- Why this matters: This "Geometric Isotope Effect" proves that the phase transition is driven by proton tunneling. If protons were simple classical particles, the mass change would not drastically alter the structural transition temperature.
- Protocol: For neutron diffraction, use deuterated samples to avoid the high incoherent scattering cross-section of hydrogen, which creates background noise.[1]

Phase Transition Mechanism Diagram



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Figure 2: Mechanism of the ferroelectric phase transition driven by proton dynamics.

Translational Crystallography: Drug Development Context

While RDP is an inorganic salt, the methods used to solve its structure are identical to those required for:

- Salt Selection: Analyzing how counter-ions (like Rb^+) affect the H-bond network of an API.
- Co-crystal Engineering: RDP's "host-guest" interaction in doped systems mimics drug-excipient interactions.
- Variable Temperature Analysis: Just as RDP changes symmetry at 147K, many organic APIs undergo polymorphic transitions during freeze-drying (lyophilization). Using the Slater Model (used for KDP/RDP) helps model these energy landscapes.

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